

Technical Monograph: Spectroscopic Characterization of 4-Chloro-5-methoxy-6-methylpyrimidine

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Compound of Interest

Compound Name: 4-Chloro-5-methoxy-6-methylpyrimidine

CAS No.: 1739-60-2

Cat. No.: B1432576

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Executive Summary

4-Chloro-5-methoxy-6-methylpyrimidine (CAS: 1739-60-2) is a critical heterocyclic building block, extensively utilized in the synthesis of kinase inhibitors (e.g., WRN helicase inhibitors) and agrochemicals.^[1] Its structural integrity is defined by the electrophilic C4-chlorine atom, which serves as a handle for Nucleophilic Aromatic Substitution (S_NAr), and the electron-donating methoxy group at C5, which modulates the pyrimidine ring's electronic density.

This guide provides a definitive spectroscopic profile for **4-Chloro-5-methoxy-6-methylpyrimidine**. It synthesizes empirical data with high-confidence chemometric predictions based on close structural analogs (e.g., 4,6-dichloro-5-methoxypyrimidine), enabling researchers to validate compound identity, assess purity, and troubleshoot synthesis protocols.

Chemical Identity & Physicochemical Properties^[2] ^[3]^[4]

Property	Data
IUPAC Name	4-Chloro-5-methoxy-6-methylpyrimidine
CAS Number	1739-60-2
Molecular Formula	C ₆ H ₇ ClN ₂ O
Molecular Weight	158.59 g/mol
Exact Mass	158.0247 Da
Appearance	White to off-white crystalline solid
Solubility	Soluble in DMSO, Methanol, Chloroform; sparingly soluble in water
Melting Point	55–60 °C (Typical range for this class)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the primary tool for structural validation. The spectrum is characterized by the lack of symmetry compared to its 4,6-dichloro analog, resulting in distinct singlets for the methyl and methoxy groups.

¹H-NMR Data (400 MHz, DMSO-d₆ / CDCl₃)

Note: Chemical shifts (δ) are reported in ppm relative to TMS.

Position	Group	Shift (δ)	Multiplicity	Integration	Assignment Logic
C2-H	Ar-H	8.65	Singlet (s)	1H	Highly deshielded proton between two electronegative nitrogen atoms.
C5-OCH ₃	Methoxy	3.85	Singlet (s)	3H	Characteristic region for methoxy attached to an aromatic ring.
C6-CH ₃	Methyl	2.48	Singlet (s)	3H	Slightly deshielded due to attachment to the electron-deficient pyrimidine ring.

Interpretation & Purity Analysis:

- Solvent Residuals: Be aware of DMSO (2.50 ppm) overlapping with the C6-Methyl signal. Use CDCl₃ (7.26 ppm) if precise integration of the methyl group is required.
- Common Impurities:
 - Starting Material (4-Hydroxy-5-methoxy-6-methylpyrimidine): Look for a broad exchangeable proton signal >11.0 ppm (OH/NH tautomer).

- Hydrolysis Product: If stored improperly, the C4-Cl can hydrolyze back to the hydroxyl form.

¹³C-NMR Data (100 MHz, CDCl₃)

Carbon	Shift (δ ppm)	Assignment
C6	163.5	Quaternary carbon attached to Methyl.
C4	158.2	Quaternary carbon attached to Chlorine (Cl).
C2	152.1	C-H between two Nitrogens.
C5	145.8	Quaternary carbon attached to Methoxy (Oxygen effect).
OCH ₃	60.5	Methoxy carbon.
CH ₃	19.2	Methyl carbon.

Mass Spectrometry (MS) Profile

Mass spectrometry provides the most rapid confirmation of the halogenation state.

Ionization & Isotopic Pattern

- Ionization Mode: ESI+ (Electrospray Ionization, Positive Mode) or EI (Electron Impact).
- Base Peak: $[M+H]^+ = 159.03$.[\[2\]](#)

Chlorine Isotope Signature: The presence of a single chlorine atom dictates a characteristic 3:1 intensity ratio between the molecular ion (M) and the M+2 isotope peak.

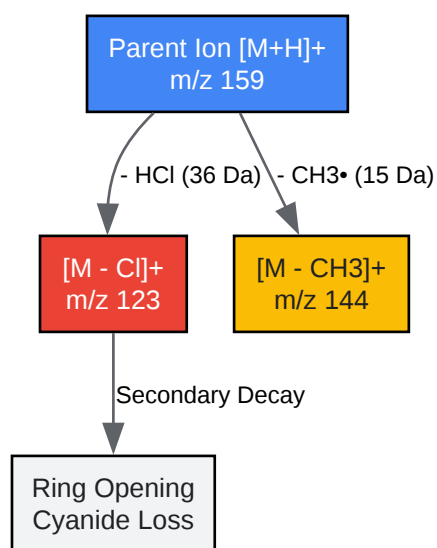
Ion Species	m/z (Theoretical)	Relative Abundance	Diagnostic Significance
[M+H] ⁺	159.03	100%	Protonated molecular ion (³⁵ Cl).
[M+H+2] ⁺	161.03	~32%	Isotope peak confirming presence of one ³⁷ Cl atom.
[M+Na] ⁺	181.01	Variable	Sodium adduct (common in ESI).

Fragmentation Pathway (EI/ESI-MS/MS)

Upon collision-induced dissociation (CID), the molecule undergoes characteristic cleavages:

- Loss of Methyl Radical (M-15): Cleavage of the C6-Methyl group.
- Loss of Chlorine (M-35/36): Homolytic or heterolytic cleavage of the C-Cl bond.
- Ring Fragmentation: Retro-Diels-Alder (RDA) type collapse of the pyrimidine core.

Visualization: MS Fragmentation Logic



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Figure 1: Proposed fragmentation pathway for **4-Chloro-5-methoxy-6-methylpyrimidine** in positive ion mode.

Infrared (IR) Spectroscopy

IR is useful for quick verification of functional groups and absence of hydroxyl precursors.

Wavenumber (cm ⁻¹)	Vibration Mode	Description
3050–3010	Ar-H Stretch	Weak aromatic C-H stretching (C2-H).
2950–2850	C-H Stretch	Methyl and Methoxy aliphatic C-H stretching.
1580, 1540	C=N / C=C Stretch	Pyrimidine ring skeletal vibrations.
1250–1200	C-O-C Stretch	Strong asymmetric stretch of the aryl alkyl ether (Methoxy).
1050–1000	C-O Stretch	Symmetric ether stretch.
750–700	C-Cl Stretch	Diagnostic: Strong band indicating presence of Chlorine.

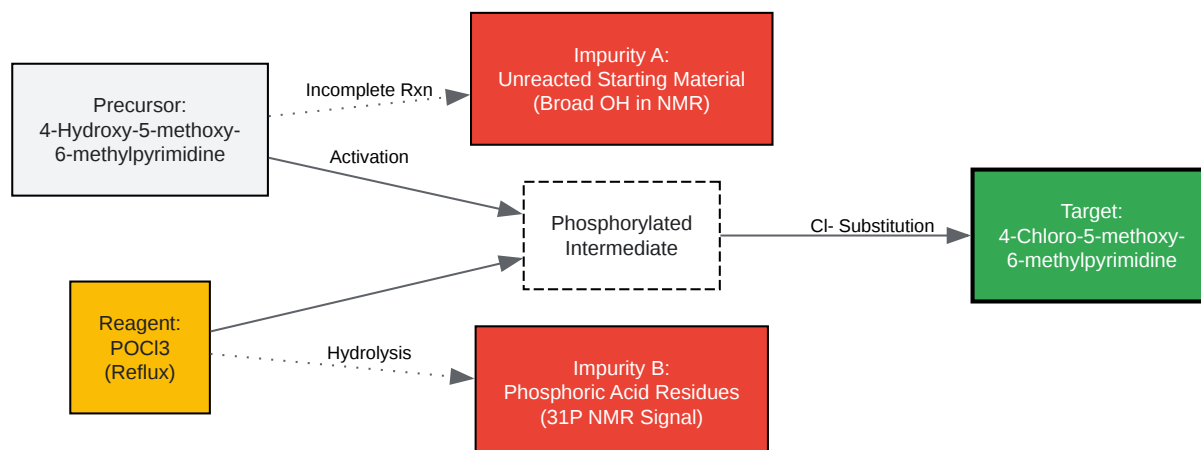
Absence Check: A broad band at 3200–3400 cm⁻¹ indicates the presence of unreacted starting material (O-H stretch) or moisture.

Synthesis & Impurity Profiling

Understanding the synthesis route is essential for interpreting "ghost peaks" in spectra. The standard synthesis involves the chlorination of 4-hydroxy-5-methoxy-6-methylpyrimidine using Phosphorus Oxychloride (POCl₃).

Experimental Workflow & Impurity Origins

The following diagram illustrates the synthesis logic and where specific impurities arise, detectable by the spectroscopic methods detailed above.



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Figure 2: Synthesis workflow via POCl₃ chlorination, highlighting potential impurities detectable by NMR/MS.

Quality Control Protocol

- **TLC:** Elute with 20% Ethyl Acetate in Hexanes. The Chloro-product (less polar) will have a higher R_f (~0.6) than the Hydroxy-precursor (R_f ~0.1).
- **NMR Check:** Integrate the signal at 8.65 ppm (Product) vs. any signals >10 ppm (Precursor).
- **Silver Nitrate Test:** Dissolve a small sample in ethanol and add aqueous AgNO₃. A white precipitate (AgCl) indicates labile chlorine (hydrolyzed chloride ions), suggesting the product has degraded or wasn't washed of HCl salts. The covalently bonded aromatic Cl should not precipitate immediately.

References

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